

Navigating the Safe Handling of (Dimethylamino)acetone: A Technical Guide

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Compound of Interest

Compound Name: (Dimethylamino)acetone

Cat. No.: B100619

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(Dimethylamino)acetone, also known as 1-(dimethylamino)propan-2-one, is a versatile organic compound utilized as an intermediate in the synthesis of various pharmaceuticals and fine chemicals.^[1] Its basic nature, attributed to the dimethylamino group, allows it to participate in a range of nucleophilic reactions.^[1] However, its utility in research and development necessitates a thorough understanding of its safety profile and the implementation of stringent handling precautions to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This technical guide provides a comprehensive overview of the safety data for **(Dimethylamino)acetone**, including its physical and chemical properties, associated hazards, and detailed handling protocols.

Core Safety and Physical Properties

A summary of the key safety and physical data for **(Dimethylamino)acetone** is presented below. This information is critical for conducting risk assessments and designing safe experimental setups.

Property	Value	Reference
CAS Number	15364-56-4	[2]
Molecular Formula	C ₅ H ₁₁ NO	[1] [2]
Molecular Weight	101.15 g/mol	[2] [3]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Amine-like	[1]
Boiling Point	114.8°C at 760 mmHg	[2]
Density	0.876 g/cm ³	[2]
Flash Point	30°C	[2]
Vapor Pressure	19.6 mmHg at 25°C	[2]
Solubility	Soluble in water and organic solvents	[1]

Hazard Identification and Classification

(Dimethylamino)acetone is classified as a flammable liquid and a skin irritant.[\[3\]](#) The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor [3]
Skin corrosion/irritation	2	H315: Causes skin irritation [3]

Signal Word: Warning[\[3\]](#)

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimize risks associated with **(Dimethylamino)acetone**.

Handling:

- Ventilation: Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors.[2][4]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[2]
[3] Use non-sparking tools and explosion-proof equipment.[2]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[2]
 - Hand Protection: Wear chemical-resistant gloves.[2]
 - Skin Protection: Wear protective clothing to prevent skin contact.[2]
- Hygiene: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in the work area.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Keep away from incompatible materials and foodstuff containers.[2]
- Ground and bond containers and receiving equipment to prevent static discharge.[2]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2]

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help.[2]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[2]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[2]

Fire-Fighting Measures:

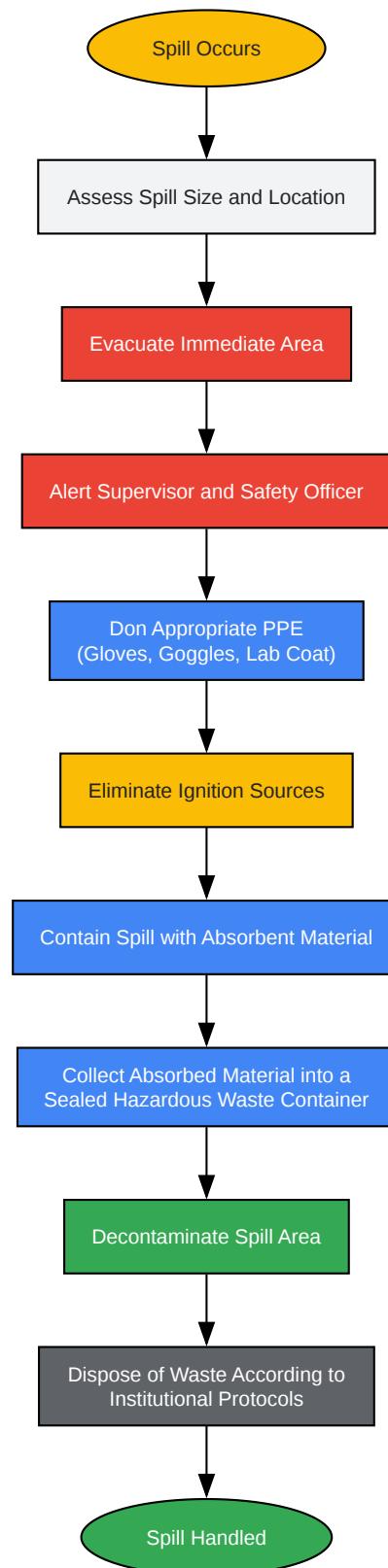
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation and remove all sources of ignition.[2] Avoid breathing vapors and contact with skin and eyes.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[2]
- Containment and Cleaning: Absorb the spill with an inert material and collect for disposal.

Experimental Workflow: Handling a (Dimethylamino)acetone Spill

The following diagram outlines the logical steps to be taken when managing a spill of (Dimethylamino)acetone.

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Caption: Workflow for handling a **(Dimethylamino)acetone** spill.

Disposal Considerations

Dispose of **(Dimethylamino)acetone** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.^[2] It is essential to consult with your institution's environmental health and safety department for specific disposal guidelines.

This guide is intended to provide a comprehensive overview of the safety and handling of **(Dimethylamino)acetone**. It is not a substitute for a thorough risk assessment and adherence to all institutional and regulatory safety protocols. Always consult the most up-to-date Safety Data Sheet (SDS) before working with any chemical.

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